

# CAS number and chemical properties of Titanium(II) chloride

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## Compound of Interest

Compound Name: Titanium(II) chloride

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## An In-depth Technical Guide to Titanium(II) Chloride

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and handling of **Titanium(II) chloride** ( $\text{TiCl}_2$ ). It is intended for researchers, scientists, and professionals in drug development and other scientific fields who require detailed information on this highly reactive inorganic compound.

## Core Chemical Properties

**Titanium(II) chloride** is a black, crystalline solid that is highly reactive and sensitive to air and moisture.<sup>[1][2]</sup> Its strong reducing properties make it a valuable reagent in various chemical syntheses, but also necessitate careful handling in an inert atmosphere.<sup>[3][4]</sup>

## Quantitative Data Summary

The fundamental chemical and physical properties of **Titanium(II) chloride** are summarized in the table below for easy reference.



Property	Value
CAS Number	10049-06-6
Molecular Formula	TiCl <sub>2</sub>
Molecular Weight	118.77 g/mol
Appearance	Black hexagonal crystals or powder
Density	3.13 g/cm <sup>3</sup>
Melting Point	1,035 °C (1,895 °F; 1,308 K)
Boiling Point	1,500 °C (2,730 °F; 1,770 K) (estimate)
Solubility	Decomposed by water; soluble in alcohol; insoluble in chloroform, ether, and carbon disulfide. <a href="#">[2]</a> <a href="#">[5]</a>
Crystal Structure	Layered cadmium iodide (CdI <sub>2</sub> ) structure with octahedral coordination of Ti(II) centers. <a href="#">[1]</a> <a href="#">[3]</a>
Magnetic Susceptibility	+570.0·10 <sup>-6</sup> cm <sup>3</sup> /mol

## Synthesis and Experimental Protocols

The most common and straightforward method for the laboratory-scale synthesis of **Titanium(II) chloride** is the thermal disproportionation of Titanium(III) chloride (TiCl<sub>3</sub>).[\[1\]](#)[\[3\]](#)

### Experimental Protocol: Thermal Disproportionation of Titanium(III) Chloride

Objective: To synthesize **Titanium(II) chloride** (TiCl<sub>2</sub>) via the thermal decomposition of Titanium(III) chloride (TiCl<sub>3</sub>).

Materials:

- Titanium(III) chloride (TiCl<sub>3</sub>), anhydrous
- High-vacuum line apparatus



- Tube furnace
- Quartz tube
- Inert gas (Argon or Nitrogen)

#### Methodology:

- A clean, dry quartz tube is loaded with anhydrous Titanium(III) chloride under an inert atmosphere (e.g., in a glovebox) to prevent premature reaction with air or moisture.
- The quartz tube is connected to a high-vacuum line, and the system is evacuated to remove any residual air.
- The tube is then backfilled with a dry, inert gas, such as argon. A slow, continuous flow of the inert gas is maintained throughout the reaction.
- The section of the quartz tube containing the  $\text{TiCl}_3$  is placed within a tube furnace.
- The furnace is heated to approximately 500 °C.<sup>[1][3]</sup> At this temperature,  $\text{TiCl}_3$  undergoes disproportionation.
- The reaction produces solid, non-volatile **Titanium(II) chloride** ( $\text{TiCl}_2$ ) and volatile Titanium(IV) chloride ( $\text{TiCl}_4$ ) gas:  $2 \text{TiCl}_3(\text{s}) \rightarrow \text{TiCl}_2(\text{s}) + \text{TiCl}_4(\text{g})$ <sup>[3]</sup>
- The volatile  $\text{TiCl}_4$  is carried away by the inert gas stream and can be collected in a cold trap downstream.
- The furnace is held at 500 °C until the reaction is complete, which is indicated by the cessation of  $\text{TiCl}_4$  evolution.
- The furnace is then allowed to cool to room temperature under the inert gas flow.
- The resulting black powder of **Titanium(II) chloride** is collected and stored under a strictly inert atmosphere.

## Reactivity and Handling



**Titanium(II) chloride** is a potent reducing agent and is pyrophoric, meaning it can ignite spontaneously in air.[2][5] It reacts violently and irreversibly with water to produce hydrogen gas and titanium oxides.[2][3] Due to its high reactivity, all handling and storage of  $\text{TiCl}_2$  must be conducted under a dry, inert atmosphere, such as argon or nitrogen, typically within a glovebox.

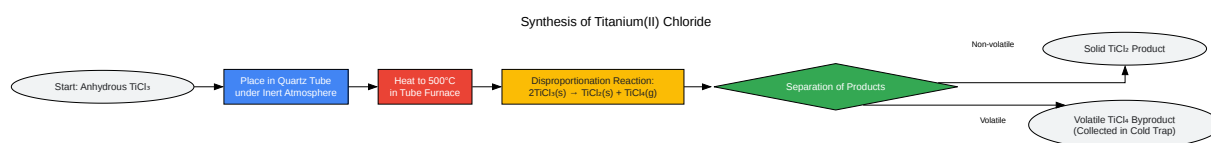
## Applications

The unique properties of **Titanium(II) chloride** make it useful in several areas of research and industry:

- **Catalysis:** It serves as a catalyst in organic reactions, particularly in polymerization processes.[3]
- **Reducing Agent:** It is utilized in metallurgical processes for the reduction of metal oxides and in organic synthesis.[2][3]
- **Materials Science:** It acts as a precursor for the synthesis of other titanium compounds and advanced materials.[3][4]

## Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **Titanium(II) chloride** via the thermal disproportionation of Titanium(III) chloride.



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Caption: Workflow for  $\text{TiCl}_2$  synthesis via thermal disproportionation.

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## References

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